

Preparation of Streptomycin Stock Solutions for Laboratory Use

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Compound of Interest

Compound Name: Streptomycin B

Cat. No.: B3060918

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Application Note and Protocol

Abstract

Streptomycin, an aminoglycoside antibiotic, is a cornerstone of in vitro research, primarily utilized to prevent bacterial contamination in cell cultures and for selection in molecular cloning experiments.[1][2][3] Accurate and consistent preparation of streptomycin stock solutions is critical to ensure experimental reproducibility and efficacy. This document provides a detailed protocol for the preparation, sterilization, and storage of streptomycin stock solutions. Additionally, it summarizes key quantitative data and provides visual guides to the experimental workflow and the antibiotic's mechanism of action. This guide is intended for researchers, scientists, and drug development professionals.

Introduction

Streptomycin acts by inhibiting protein synthesis in prokaryotes.[4][5] It specifically binds to the 16S rRNA of the 30S ribosomal subunit, which interferes with the binding of formyl-methionyl-tRNA.[4][5][6] This action leads to misreading of the mRNA codon and ultimately inhibits protein synthesis, resulting in bacterial cell death.[5][7][6][8] Due to its potent antibacterial properties against both Gram-positive and Gram-negative bacteria, it is a common component of cell culture media and selection protocols.[3][5] Streptomycin sulfate is the salt form typically used in laboratory settings due to its high solubility in water.[9][10][11]

Data Summary

Quantitative data for the preparation and use of streptomycin stock solutions are summarized in the tables below for easy reference and comparison.

Table 1: Preparation of Streptomycin Stock Solutions

Stock Concentration	Amount of Streptomycin Sulfate	Volume of Solvent (Water)
10 mg/mL	100 mg	10 mL
20-25 mg/mL	200-250 mg	10 mL
50 mg/mL	500 mg	10 mL[4]
100 mg/mL	1 g	10 mL[12]

Table 2: Storage and Stability of Streptomycin Solutions

Storage Temperature	Stability Duration	Reference
2-8°C	Up to 1 month	[2]
-20°C	Up to 1 year	[12][13]
37°C	3 days	[2]

Table 3: Recommended Working Concentrations

Application	Working Concentration	Reference
Cell Culture (General)	100 mg/L (100 µg/mL)	[2] [14]
Cell Culture (Primary)	50-100 µg/mL	[15]
Embryo Culture	50 mg/L (50 µg/mL)	[2] [14]
Molecular Biology (Stringent Plasmids)	10 µg/mL	[1]
Molecular Biology (Relaxed Plasmids)	50 µg/mL	[1]
Molecular Biology (General)	25-50 µg/mL	[2] [14]

Experimental Protocol

This protocol describes the preparation of a 10 mL stock solution of 50 mg/mL streptomycin using streptomycin sulfate.

Materials:

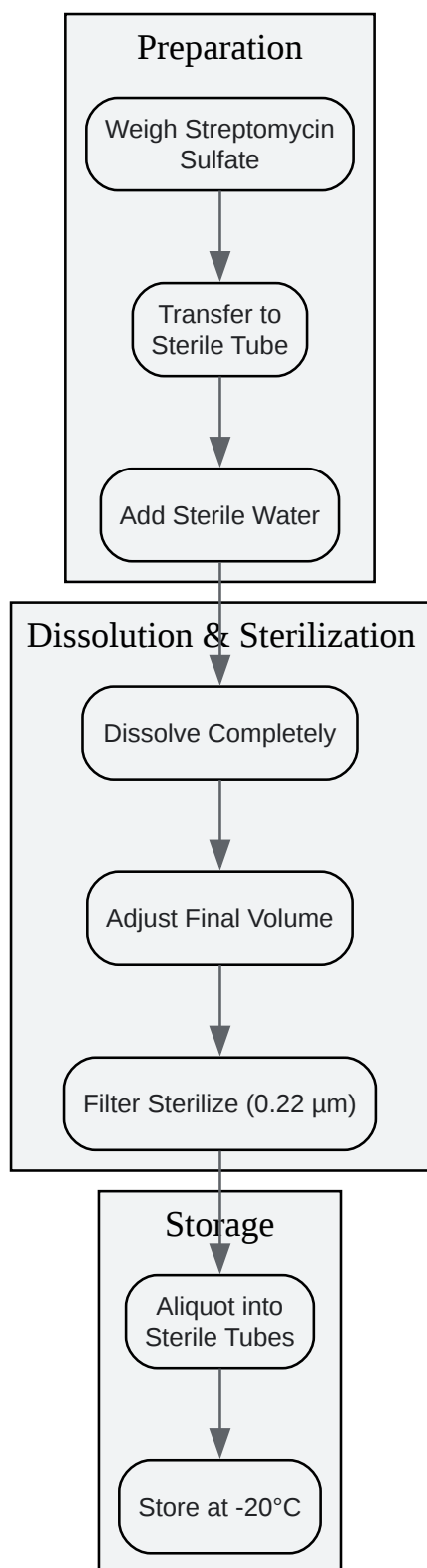
- Streptomycin Sulfate powder (CAS 3810-74-0)
- Sterile, deionized, or Milli-Q water
- Sterile 15 mL conical tube or volumetric flask
- Analytical balance and weigh paper/boat
- Sterile 0.22 µm syringe filter
- Sterile syringe (10-20 mL)
- Sterile microcentrifuge tubes or cryovials for aliquoting
- Personal Protective Equipment (PPE): lab coat, gloves, and safety glasses

Procedure:

- Preparation: In a sterile environment (e.g., a laminar flow hood), weigh out 500 mg of streptomycin sulfate powder.[4]
- Dissolution: Transfer the powder to a sterile 15 mL conical tube. Add approximately 9 mL of sterile water to the tube.[4]
- Mixing: Vortex or invert the tube until the streptomycin sulfate is completely dissolved.
- Volume Adjustment: Adjust the final volume to 10 mL with sterile water.[4]
- Sterilization: Draw the solution into a sterile syringe. Attach a sterile 0.22 μm syringe filter to the syringe.[1][3][12] Filter-sterilize the solution into a new sterile container.
- Aliquoting and Storage: Dispense the sterile stock solution into smaller, single-use aliquots (e.g., 1 mL) in sterile microcentrifuge tubes or cryovials.[4] Store the aliquots at -20°C for long-term use.[2][4]

Visualizations

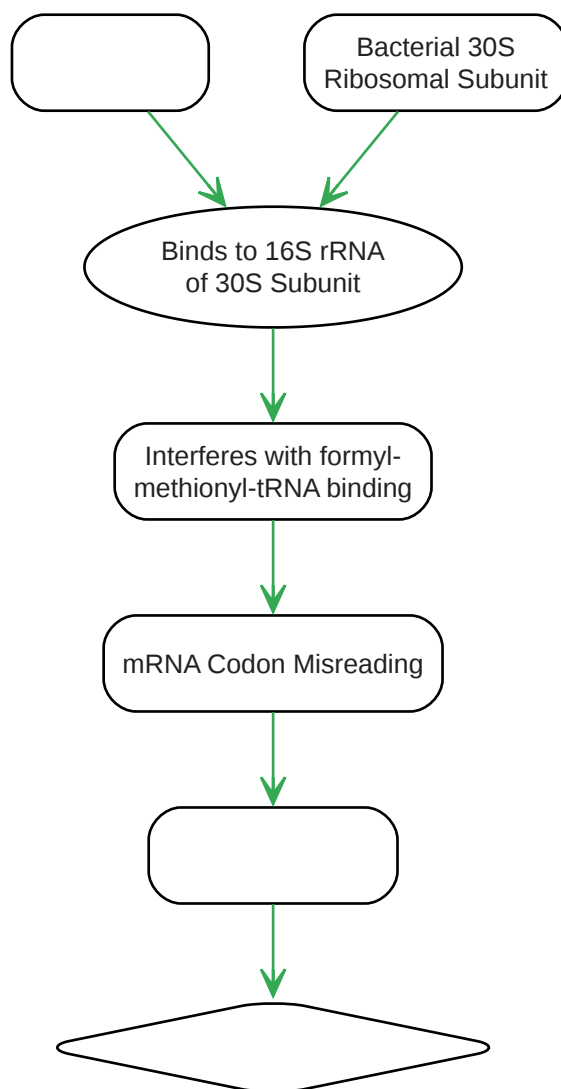
Diagram 1: Experimental Workflow



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Caption: Workflow for preparing a sterile streptomycin stock solution.

Diagram 2: Mechanism of Action of Streptomycin



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Caption: Streptomycin's mechanism of inhibiting bacterial protein synthesis.

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- To cite this document: BenchChem. [Preparation of Streptomycin Stock Solutions for Laboratory Use]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b3060918#how-to-prepare-a-stock-solution-of-streptomycin-for-lab-use]

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